

# Application Notes and Protocols: Amine-Reactive Biotinylation for Protein Labeling

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## Compound of Interest

Compound Name:	Biotin-Cel
Cat. No.:	B12364846

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## Introduction

Biotinylation, the process of covalently attaching biotin to a molecule, is a cornerstone technique in life sciences research.<sup>[1][2]</sup> The exceptionally strong and specific non-covalent interaction between biotin (Vitamin B7) and the proteins avidin and streptavidin ( $K_a = 1015$  M<sup>-1</sup>) forms the basis for numerous applications in detection, purification, and immobilization of proteins and other biomolecules.<sup>[2][3][4][5][6]</sup> Amine-reactive biotinylation reagents are widely used to label proteins by targeting the abundant primary amines found on lysine residues and the N-terminus of polypeptide chains.<sup>[6][7][8][9]</sup> This document provides detailed protocols and application notes for the successful biotinylation of proteins using amine-reactive reagents.

## Principle of Amine-Reactive Biotinylation

The most common amine-reactive biotinylation reagents utilize an N-hydroxysuccinimide (NHS) ester functional group.<sup>[7][8][10]</sup> The NHS ester reacts with the nucleophilic primary amine of a protein in a pH-dependent manner (optimally at pH 7-9) to form a stable amide bond, releasing NHS as a byproduct.<sup>[8][11][12][13]</sup>

## Reaction Mechanism

The reaction proceeds via a nucleophilic attack of the unprotonated primary amine on the NHS ester, leading to the formation of a stable amide linkage.

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